

storage and handling recommendations for 12-Hydroxystearic acid

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Compound of Interest

Compound Name: 12-Hydroxystearic acid

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Technical Support Center: 12-Hydroxystearic Acid

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe and effective handling and storage of **12-Hydroxystearic acid** (12-HSA).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for 12-Hydroxystearic acid?

A1: **12-Hydroxystearic acid** should be stored in a dry, cool, and well-ventilated place.[1][2] Keep the container tightly closed when not in use and away from heat, sparks, open flames, and hot surfaces.[1] For bulk storage, it is recommended to store at ambient temperature or about 5-10 °C above its melting point.[1] Stainless steel is the preferred material for storage containers.[1]

Q2: What personal protective equipment (PPE) should be worn when handling **12- Hydroxystearic acid**?

A2: When handling 12-HSA, it is recommended to wear protective gloves, chemical goggles or safety glasses, and appropriate personal protective clothing to avoid skin contact.[1][3] In situations where dust formation is possible, a NIOSH-approved respirator should be used.[1]



Q3: Is 12-Hydroxystearic acid soluble in water?

A3: No, 12-Hydroxystearic acid is practically insoluble in water.[3][4]

Q4: In which solvents can I dissolve 12-Hydroxystearic acid?

A4: **12-Hydroxystearic acid** is soluble in organic solvents such as ethanol, DMSO, dimethyl formamide, ether, and chloroform.[5][6][7] The solubility in ethanol, DMSO, and dimethyl formamide is approximately 10 mg/mL.[5]

Q5: Is **12-Hydroxystearic acid** stable?

A5: Yes, **12-Hydroxystearic acid** is stable under normal storage and handling conditions.[1][3] However, it is incompatible with strong oxidizing agents, strong bases, and strong acids/alkalis. [1][3][8]

Troubleshooting Guide

Issue: 12-Hydroxystearic acid has formed clumps or appears aggregated.

- Possible Cause: Exposure to moisture or improper storage conditions.
- Solution: Ensure the storage container is tightly sealed and stored in a dry environment. If clumping has occurred, gentle grinding with a mortar and pestle in a well-ventilated area may be attempted, though care should be taken to avoid creating fine dust.

Issue: Difficulty dissolving **12-Hydroxystearic acid** in a recommended organic solvent.

- Possible Cause 1: The concentration of 12-HSA is too high for the chosen solvent volume.
- Solution 1: Refer to the solubility data and adjust the solvent volume accordingly. Gentle
 heating may aid dissolution, but be mindful of the solvent's boiling point and the stability of
 other components in your experiment.
- Possible Cause 2: The solvent quality may be poor or contain impurities.
- Solution 2: Use a fresh, high-purity solvent.



Issue: Skin or eye irritation occurs during handling.

- Possible Cause: Direct contact with the powder or dust of **12-Hydroxystearic acid**. Dust from the product may cause minor eye irritation.[1]
- Solution: Immediately flush the affected eye(s) with plenty of water for at least 15 minutes.[3] For skin contact, wash the affected area with soap and water.[3] Always wear appropriate PPE, including gloves and safety glasses, to prevent direct contact.

Issue: An unexpected reaction occurs when mixing **12-Hydroxystearic acid** with other reagents.

- Possible Cause: Incompatibility with other reagents. 12-HSA is incompatible with strong oxidizing agents and strong bases.[1]
- Solution: Review the chemical compatibility of all reagents in your experimental protocol.
 Avoid mixing 12-HSA with strong oxidizing agents or strong bases.

Data Presentation

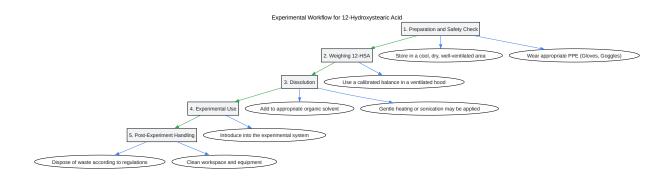
Table 1: Physical and Chemical Properties of 12-Hydroxystearic Acid

| Property | Value | References |
|--------------------------------|---|------------|
| Appearance | White to off-white crystalline solid, waxy in texture | [9] |
| Molecular Formula | C18H36O3 | [9] |
| Molecular Weight | 300.48 g/mol | [9] |
| Melting Point | 74 - 81 °C / 165.2 - 177.8 °F | [10] |
| Solubility in Water | Insoluble | [3][4] |
| Solubility in Organic Solvents | Soluble in ethanol, DMSO, dimethyl formamide, ether, chloroform | [5][6][7] |



Experimental Workflow

The following diagram outlines a general workflow for the handling and use of **12-Hydroxystearic acid** in a laboratory setting.



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Caption: General laboratory workflow for handling 12-Hydroxystearic acid.

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